

A Comparative Environmental Impact Assessment of Nitromethane and Other Common Solvents

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Compound of Interest

Compound Name: Nitromethane

Cat. No.: B149229

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For Researchers, Scientists, and Drug Development Professionals

The selection of a solvent is a critical decision in experimental design and chemical manufacturing, with significant implications for environmental health and safety. This guide provides an objective comparison of the environmental impact of **nitromethane** versus other widely used laboratory solvents. The information presented is intended to assist researchers and professionals in making informed decisions that align with green chemistry principles and sustainable laboratory practices.

Quantitative Environmental Impact Data

The following table summarizes key environmental impact parameters for **nitromethane** and a selection of common alternative solvents. Data has been compiled from various sources, and where specific experimental values under standardized tests were not available, this is noted.

Solvent	GWP (100-year)	ODP	VOC Status	Biodegradability (OECD 301D, 28 days)	Acute Toxicity (LD50, oral, rat)
Nitromethane	Data not available	0 (inferred)	Yes	Data not available	940 mg/kg
Acetone	~1	0	Yes (VOC-exempt in the U.S.)	Readily biodegradable (>75%)[1]	5800 mg/kg
Ethanol	<1	0	Yes	Readily biodegradable (74% in 5 days)[2]	7060 mg/kg[3]
Isopropanol	0.54[4]	0	Yes	Readily biodegradable (49% in 5 days)[5]	5045 mg/kg[6]
Acetonitrile	Data not available	0	Yes	Not readily biodegradable	2460 mg/kg[7][8][9]
Dichloromethane	9[7]	0.01-0.02[10]	Yes	Readily biodegradable	1600 mg/kg
Hexane	0.62 kg CO ₂ e/kg[11]	0	Yes	Data not available	28710 mg/kg
Ethyl Acetate	2.85 kg CO ₂ e/kg[12]	0	Yes	Readily biodegradable	5620 mg/kg

Experimental Protocols

OECD Test Guideline 301D: Ready Biodegradability - Closed Bottle Test

This test is designed to assess the ready biodegradability of chemicals in an aerobic aqueous medium.

Methodology:

- A solution or suspension of the test substance in a mineral medium is inoculated with a small number of microorganisms from a mixed population (e.g., activated sludge).
- The inoculated medium is kept in a completely filled and closed bottle in the dark at a constant temperature.
- The degradation of the test substance is followed by measuring the consumption of dissolved oxygen over a 28-day period.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
- A substance is considered readily biodegradable if the biodegradation value is $\geq 60\%$ within a 10-day window, which starts when the biodegradation has reached 10%.[\[13\]](#)[\[14\]](#)[\[16\]](#)

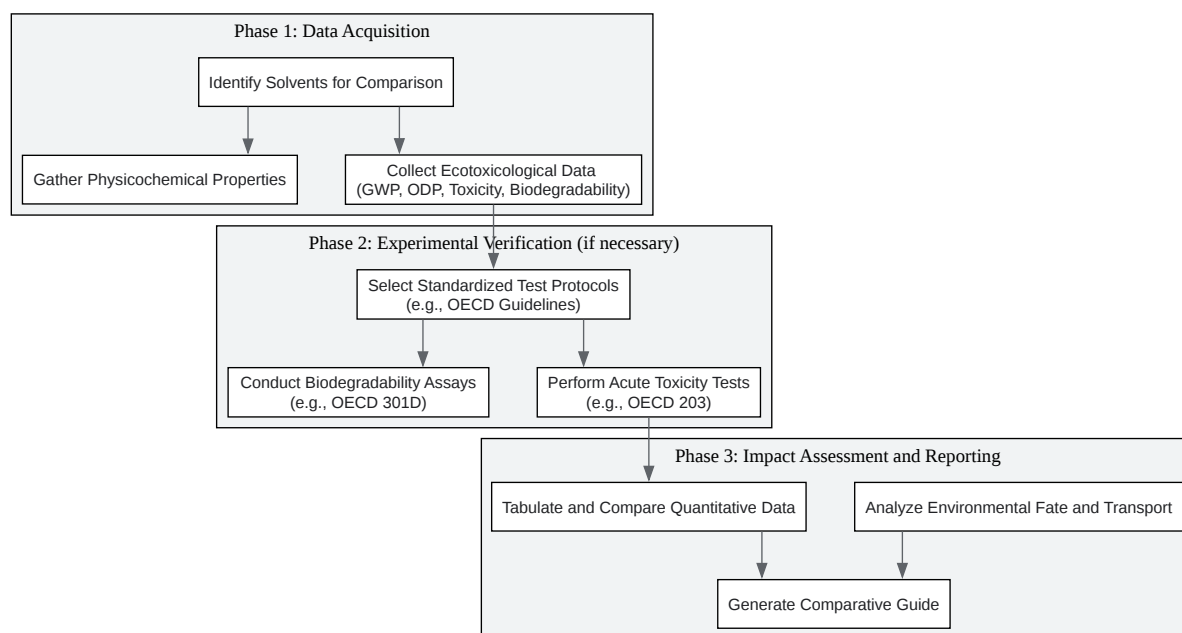
OECD Test Guideline 203: Fish, Acute Toxicity Test

This test determines the concentration of a substance that is lethal to 50% of a test fish population (LC50) over a 96-hour period.

Methodology:

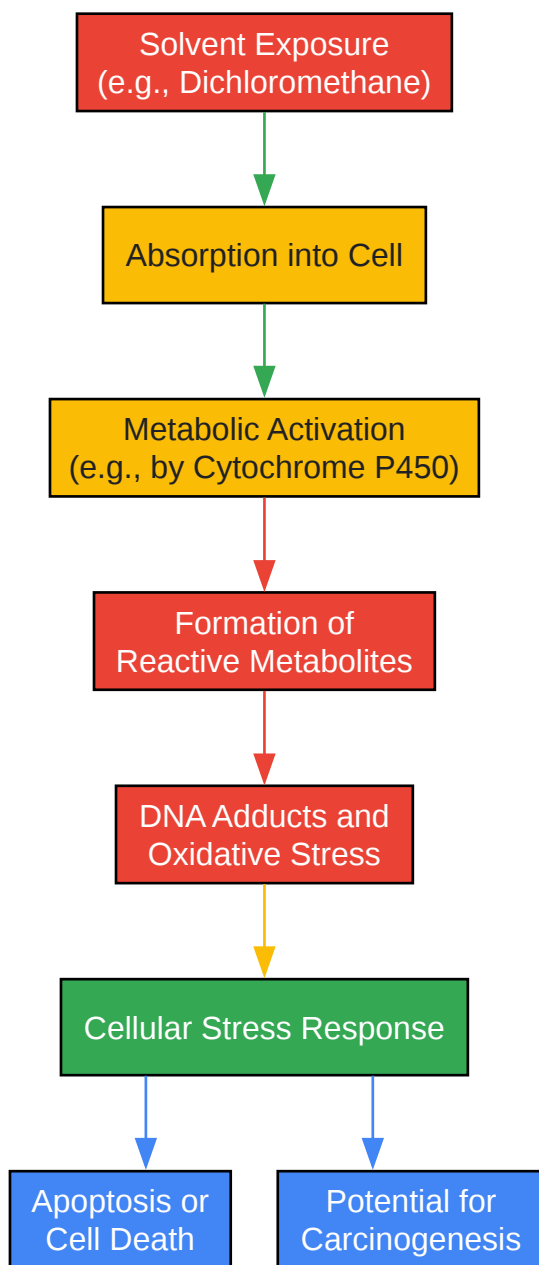
- Fish are exposed to the test substance added to water at a range of concentrations for 96 hours.[\[9\]](#)
- Mortalities are recorded at 24, 48, 72, and 96 hours, and the concentrations which kill 50% of the fish (LC50) are determined.[\[9\]](#)
- The test is typically conducted with a static or semi-static renewal of the test solutions.
- At least five concentrations in a geometric series are used.

Visualizations



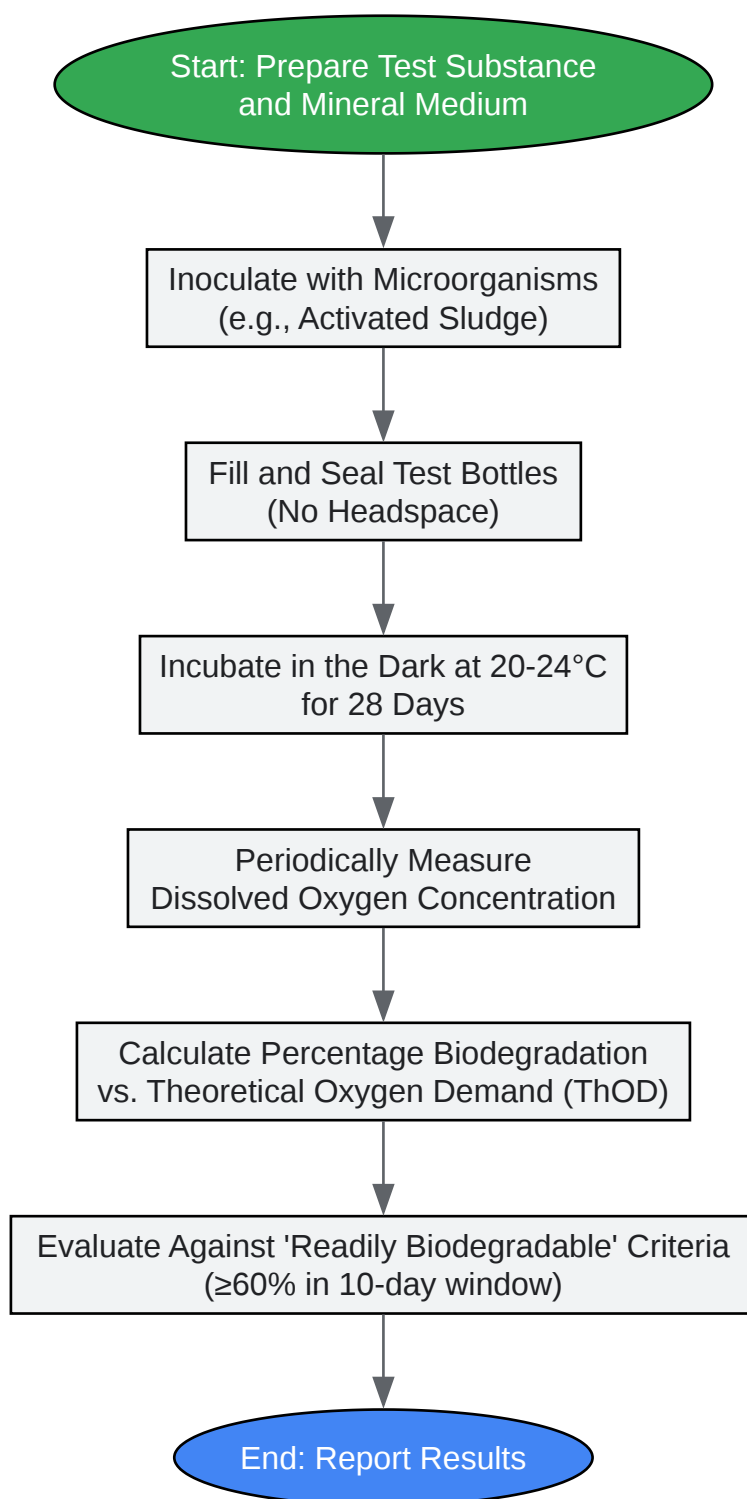
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Caption: Workflow for a comparative environmental impact assessment of solvents.



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Caption: Simplified signaling pathway for solvent-induced cellular toxicity.



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Caption: Experimental workflow for the OECD 301D Closed Bottle Test.

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